# Technical Support Center: SR-0813 In Vivo Animal Studies

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***Compound of Interest***

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|---|---|
| *Compound Name:* | *SR-0813* |
| *Cat. No.:* | *B10823721* |

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers using the ENL/AF9 YEATS domain inhibitor, **SR-0813**, in in vivo animal studies. The information is tailored for researchers, scientists, and drug development professionals to address potential challenges during their experiments.

## Troubleshooting Guide

This guide addresses specific issues that may be encountered when using **SR-0813** in animal models.

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| Issue | Potential Cause | Troubleshooting Steps & Solutions |
| --- | --- | --- |
| Lack of In Vivo Efficacy Despite Potent In Vitro Activity | Rapid Metabolism: SR-0813 is rapidly metabolized by mouse liver microsomes, with a reported half-life of 9.3 minutes.[1][2] This is a significant barrier to achieving therapeutic concentrations in vivo. | 1. Pharmacokinetic Analysis: Conduct a pilot pharmacokinetic (PK) study to determine the concentration of SR-0813 in plasma and target tissues over time. This will confirm if the compound is being cleared too rapidly. 2. Alternative Dosing Strategies: Consider continuous infusion via osmotic pumps to maintain a steady-state concentration. However, the feasibility of this approach depends on the required therapeutic concentration and the compound's stability in solution. 3. Use of Analogs: Investigate the use of structurally related ENL YEATS inhibitors with improved pharmacokinetic profiles, such as TDI-11055, which has demonstrated in vivo efficacy.[3] |
| Poor Bioavailability: The oral bioavailability of SR-0813 has not been extensively reported, but issues with solubility or absorption could limit its systemic exposure. | 1. Formulation Optimization: For oral administration, consider formulating SR-0813 in a vehicle that enhances its solubility and absorption. For parenteral routes, ensure complete dissolution and stability in the chosen vehicle. 2. Alternative Administration | |

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| | Routes: Explore administration routes that bypass first-pass metabolism, such as intravenous (IV) or intraperitoneal (IP) injection. However, rapid clearance will likely still be a major issue. | |
| Inconsistent Results Between Animals | Inter-animal Variability in Metabolism: There can be significant differences in drug metabolism between individual animals.[4] | 1. Increase Sample Size: A larger cohort of animals can help to account for individual variability. 2. Monitor Animal Health: Closely monitor animals for any signs of toxicity or adverse effects that might influence the experimental outcome.[4] |
| Off-Target Effects at Higher Doses | Lack of Selectivity at High Concentrations: While SR-0813 is highly selective for ENL/AF9 YEATS domains at 1 µM, higher concentrations (e.g., 10 µM) have been shown to impact SREBP target genes, which is considered an off-target effect.[1] | 1. Dose-Response Studies: Perform a thorough dose-response study to identify the minimum effective dose that retains on-target activity without inducing off-target effects.[5] 2. Biomarker Analysis: Analyze the expression of known ENL target genes (e.g., HOXA9, MEIS1, MYC) and potential off-target genes to confirm on-target engagement and selectivity at the chosen dose.[1][6][7] |

# Frequently Asked Questions (FAQs)

Q1: What is the primary challenge of using **SR-0813** in in vivo animal studies?

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A1: The most significant challenge is its rapid metabolism by mouse liver microsomes, with a very short half-life of approximately 9.3 minutes.[1][2] This rapid clearance makes it difficult to maintain therapeutic concentrations in animal models, which has prohibited the extension of its in vitro findings to in vivo settings.[1][2]

Q2: What is the mechanism of action of **SR-0813**?

A2: **SR-0813** is a potent and selective inhibitor of the ENL (Eleven-Nineteen Leukemia) and AF9 YEATS domains.[1][8][9] The YEATS domain is a reader of histone acetylation, and by inhibiting it, **SR-0813** displaces ENL from chromatin.[1] This leads to the suppression of ENL target genes, many of which are proto-oncogenes involved in acute leukemia, such as HOXA9, MEIS1, and MYC.[1][6][7]

Q3: What are the recommended in vitro concentrations for **SR-0813**?

A3: For studying ENL-dependent leukemia biology in cell culture, a concentration of 1 µM is recommended to ensure selective suppression of ENL target genes while avoiding off-target effects on SREBP targets that can be observed at higher concentrations like 10 µM.[1]

Q4: Are there any known off-targets for **SR-0813**?

A4: **SR-0813** is highly selective for ENL/AF9 YEATS domains.[1] However, at concentrations of 10 µM, it has been shown to affect SREBP target genes.[1] It also binds to the kinase YSK4 (MAP3K19), but with a much lower affinity (Kd = 3.5 µM) compared to the ENL YEATS domain (Kd = 30 nM).[2]

Q5: What are some alternative compounds to **SR-0813** for in vivo studies?

A5: Due to the pharmacokinetic limitations of **SR-0813**, researchers have developed other ENL YEATS inhibitors with improved properties for in vivo use. One such example is TDI-11055, which has demonstrated in vivo efficacy in murine models of AML.[3]

# Quantitative Data Summary

Table 1: In Vitro Potency and Selectivity of **SR-0813**

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| Target | Assay | Value | Reference |
|---|---|---|---|
| ENL YEATS Domain | IC50 (HTRF) | 25 nM | [1][6][7][8] |
| ENL YEATS Domain | EC50 (CETSA) | 205 nM | [1][8] |
| ENL YEATS Domain | Kd (SPR) | 30 nM | [1] |
| AF9 YEATS Domain | IC50 (HTRF) | 311 nM | [1][8] |
| AF9 YEATS Domain | EC50 (CETSA) | 76 nM | [1][8] |
| YSK4 (MAP3K19) | Kd | 3.5 µM | [2] |

Table 2: In Vitro Metabolic Stability of **SR-0813**

| Species | System | Half-life (t1/2) | Reference |
|---|---|---|---|
| Mouse | Liver Microsomes | 9.3 minutes | [1][2] |

# Experimental Protocols

Protocol 1: In Vitro ENL Target Gene Expression Analysis

- Cell Culture: Culture MLL-fusion leukemia cell lines (e.g., MV4;11, MOLM-13) under standard conditions.
- Treatment: Treat cells with **SR-0813** at a final concentration of 1 µM or a vehicle control (e.g., DMSO) for 4, 24, 48, and 72 hours.
- RNA Extraction: Harvest cells and extract total RNA using a suitable kit.
- qRT-PCR: Perform quantitative reverse transcription PCR (qRT-PCR) to measure the transcript levels of ENL target genes (HOXA9, MEIS1, MYC) and a housekeeping gene for normalization.
- Data Analysis: Calculate the relative gene expression changes in **SR-0813** treated cells compared to the vehicle control.[1]

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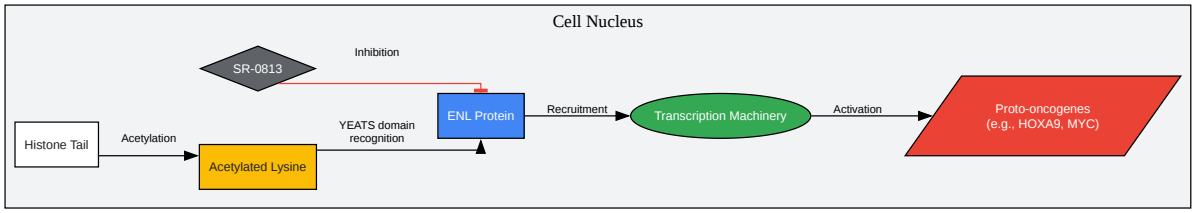
Protocol 2: Chromatin Immunoprecipitation (ChIP) for ENL Occupancy

- Cell Treatment: Treat MV4;11 cells with 1 µM **SR-0813** or DMSO for 4 hours.
- Cross-linking: Cross-link proteins to DNA with formaldehyde.
- Chromatin Shearing: Lyse the cells and shear the chromatin to an average size of 200-500 bp using sonication.
- Immunoprecipitation: Incubate the sheared chromatin with an anti-ENL antibody or an IgG control overnight.
- Washes and Elution: Wash the antibody-bound chromatin complexes to remove non-specific binding and then elute the chromatin.
- Reverse Cross-linking and DNA Purification: Reverse the cross-links and purify the immunoprecipitated DNA.
- qPCR Analysis: Perform qPCR on the purified DNA to quantify the enrichment of specific genomic regions known to be bound by ENL (e.g., HOXA10 gene body, MYB promoter).[1]

# Visualizations

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Caption: Mechanism of action of **SR-0813** in inhibiting the ENL signaling pathway.

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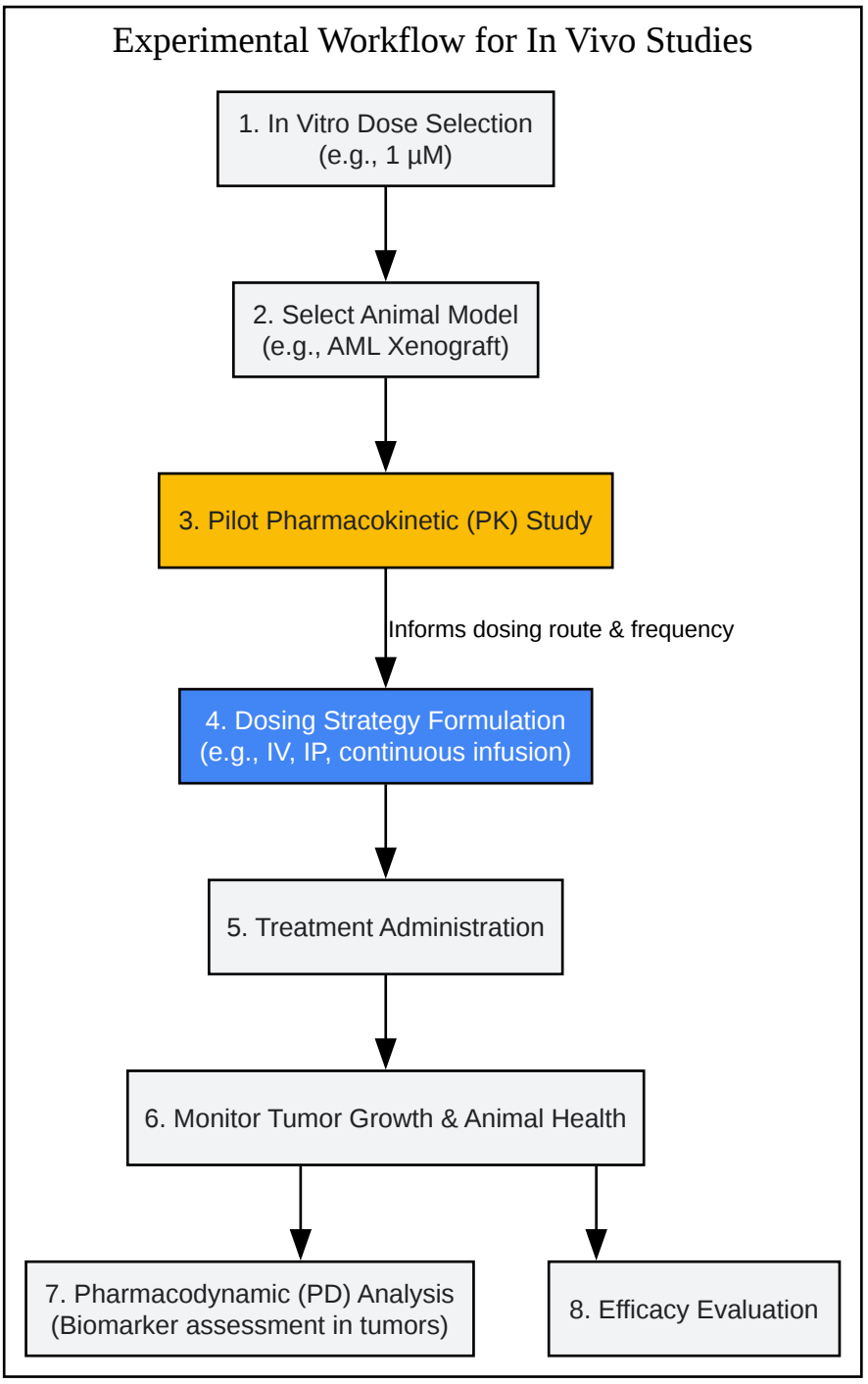


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Caption: A general experimental workflow for in vivo studies with **SR-0813**.

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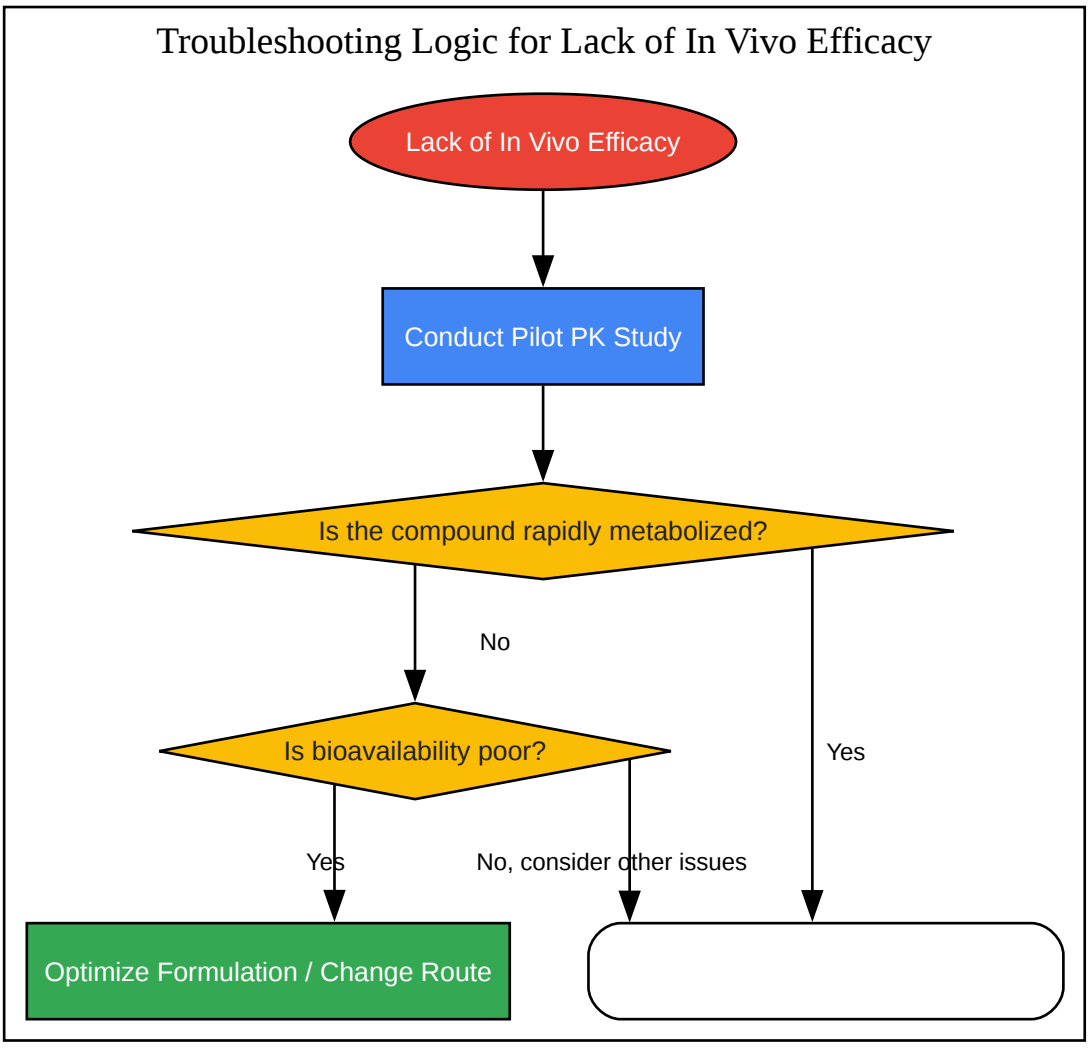


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Caption: A logical diagram for troubleshooting the lack of in vivo efficacy of **SR-0813**.

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